

# Introduction to the MSAB Ecosystem in a Research Context

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## Compound of Interest

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In the field of cybersecurity and digital forensics, rigorous academic research relies on tools that provide forensically sound, repeatable, and comprehensive data extraction and analysis. **MSAB**, a global leader in mobile forensic technology, offers a suite of solutions—referred to as the **MSAB Ecosystem**—that are pivotal for such research.[1][2] This ecosystem is primarily composed of three integrated product families: XRY for data extraction, XAMN for data analysis, and XEC for workflow management and oversight.[3][4] These tools empower researchers to investigate mobile devices, which are often a goldmine of data in cybersecurity incidents, in a manner that ensures the integrity of the evidence.[1][5][6] **MSAB** provides special pricing and support for academic institutions, encouraging the use of their cutting-edge tools in research and training environments.[7]

## Core Solutions for Data Extraction and Analysis

The foundation of **MSAB's** offering for researchers lies in its powerful extraction and analysis tools, XRY and XAMN. These solutions provide the technical capabilities to access and interpret data from a vast range of mobile devices.

## XRY: The Core of Forensic Data Extraction

XRY is the flagship software for extracting data from mobile devices, supporting over 43,400 device profiles.[8] It is designed to recover critical data quickly while maintaining full evidential integrity.[9] For academic researchers, understanding the different extraction methods available in XRY is crucial for designing experiments and interpreting results.

- **XRY Logical:** This is the fastest and most common extraction method.[9] It communicates with the device's operating system to access and recover live and file system data, such as contacts, messages, call logs, and media files.[9][10][11] This method is analogous to a user accessing data on their own device, but performed at a much greater speed and in a forensically sound manner.[1]
- **XRY Physical:** This method bypasses the device's operating system to perform a bit-for-bit copy (or hex-dump) of the device's memory.[1][10][11] The primary advantage of a physical extraction is its ability to recover deleted data and access information that is protected or otherwise inaccessible through a logical extraction.[10] This is particularly valuable for research into data remanence and the effectiveness of data wiping techniques.
- **XRY Pro:** An advanced version of XRY, this tool provides state-of-the-art exploits to access highly challenging and secure devices, offering enhanced unlocking and extraction capabilities.[9]

The choice of extraction method is a critical variable in any research protocol, as it directly impacts the type and amount of data that can be recovered.

## XAMN: From Raw Data to Actionable Insights

Once data is extracted using XRY, the XAMN suite of tools is used for analysis, visualization, and reporting.[12] For researchers, XAMN provides the means to search, filter, and connect vast amounts of data to uncover evidence and patterns.[4][13]

The XAMN suite includes:

- **XAMN Viewer:** A free and simplified tool that can be widely distributed, allowing stakeholders to view, analyze, and report on extracted data.[13][14]
- **XAMN Spotlight:** The core analysis tool with powerful filtering and search capabilities, designed for investigators to conduct in-depth examinations of the data.[12][14]

- XAMN Horizon: This tool offers advanced visualization capabilities, presenting data through geographic, timeline, chat, and connection views, which can be invaluable for identifying relationships and patterns in complex datasets.[12]
- XAMN Elements: An expert-level tool for hex carving, allowing researchers to reconstruct artifacts and validate undecoded or fragmented data from physical extractions.[12][14]

## Quantitative Data Presentation in Forensic Research

While specific performance benchmarks can vary based on device model, operating system, data volume, and other factors, academic research can focus on quantifying the effectiveness and efficiency of forensic tools. The following table illustrates key performance indicators (KPIs) that researchers could measure when evaluating **MSAB** solutions.

Metric	Description	Potential Research Questions	Unit of Measurement
Extraction Success Rate	The percentage of successful data extractions from a given set of test devices.	How does XRY's success rate vary across different OS versions (e.g., iOS 12-14)?	Percentage (%)
Extraction Speed	The time taken to complete a logical or physical extraction of a device.	Is there a significant difference in extraction speed between logical and physical methods for the same device?	Minutes / Gigabyte (min/GB)
Deleted Data Recovery	The percentage of intentionally deleted files that are successfully recovered via physical extraction.	How effective is XRY Physical in recovering different types of deleted data (e.g., images, messages, contacts)?	Percentage (%)
Application Data Parsing	The number of third-party applications for which data is successfully decoded and presented in a human-readable format.	How comprehensive is XRY's support for popular social media and messaging apps (e.g., WhatsApp, Telegram)?	Count / List of Apps
Passcode Bypass Success	The rate at which XRY can bypass or determine device passcodes for a specific set of locked devices.	What is the success rate of XRY's passcode bypass mechanisms on different Android security patch levels?	Percentage (%)

## Detailed Methodologies: An Experimental Protocol

The following protocol outlines a detailed methodology for the forensic examination of a mobile device using **MSAB** solutions, suitable for an academic research setting. This ensures a structured and repeatable process, which is essential for scientific validity.

### Protocol: Mobile Device Forensic Examination

- Preparation and Documentation:
  1. Document the legal authority for the examination (if applicable).
  2. Photograph the device from all angles, noting its physical condition, model, and any identifying marks.
  3. Document the chain of custody, recording every person who handles the evidence.
  4. Isolate the device from all networks by placing it in a Faraday bag or enabling airplane mode if accessible. This prevents new data from being written to the device and remote wiping.
- Extraction using **MSAB XRY**:
  1. Launch the XRY software on a forensic workstation.
  2. Connect the mobile device to the workstation using the appropriate cable.
  3. Follow the on-screen wizard in XRY to identify the device make and model. XRY will provide information on the types of extractions supported for that specific device.[\[15\]](#)
  4. Select the desired extraction method (Logical or Physical). If both are available, a physical extraction is generally preferred as it yields more data, including deleted files.[\[10\]](#)
  5. Initiate the extraction process. XRY will display real-time progress. Do not interact with the device or workstation until the process is complete.
  6. Once the extraction is finished, XRY creates a forensically secure .xry file.[\[2\]](#) This file is a container for all extracted data and includes checksums (hash values) to verify its integrity.

[10]

7. Disconnect the device and return it to secure storage.

- Analysis using **MSAB XAMN**:

1. Open the .xry file in XAMN Spotlight.

2. Begin by reviewing the general device information and the extraction summary.

3. Use XAMN's powerful filtering capabilities to narrow down the data based on time ranges, keywords, or data types (e.g., calls, messages, locations).[12]

4. For visual analysis, use XAMN Horizon to view data on a map, timeline, or as a connection graph to identify relationships between artifacts.

5. If working with a physical extraction, use XAMN Elements to examine undecoded data sections or to manually carve for specific data structures.

6. Bookmark all relevant findings within XAMN to create a coherent narrative of the investigation.

- Reporting and Verification:

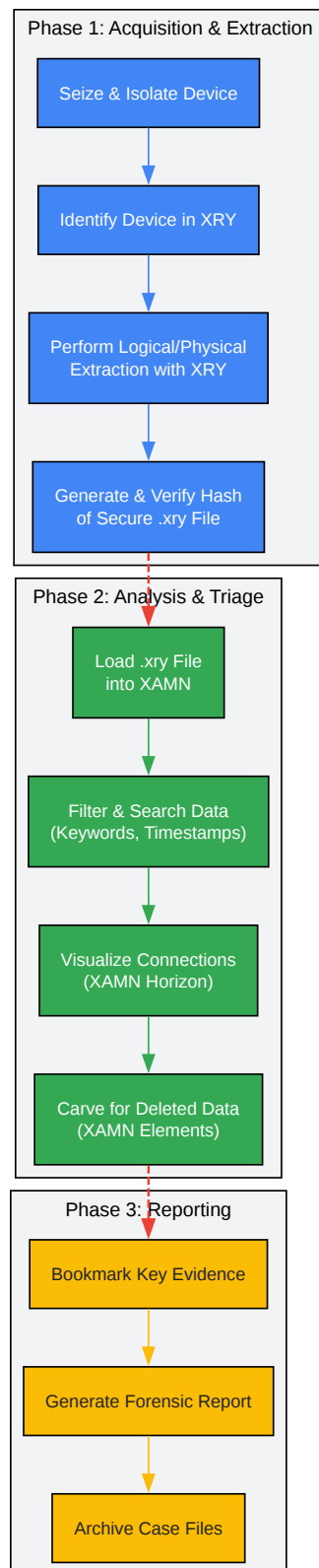
1. Use XAMN's reporting feature to generate a comprehensive report of all bookmarked evidence. The report should be clear, concise, and tailored to the research objectives.

2. Verify the integrity of the extraction by comparing the hash values recorded at the time of extraction with the current hash values of the .xry file.

3. Conclude the report with a summary of findings and their implications for the research questions.

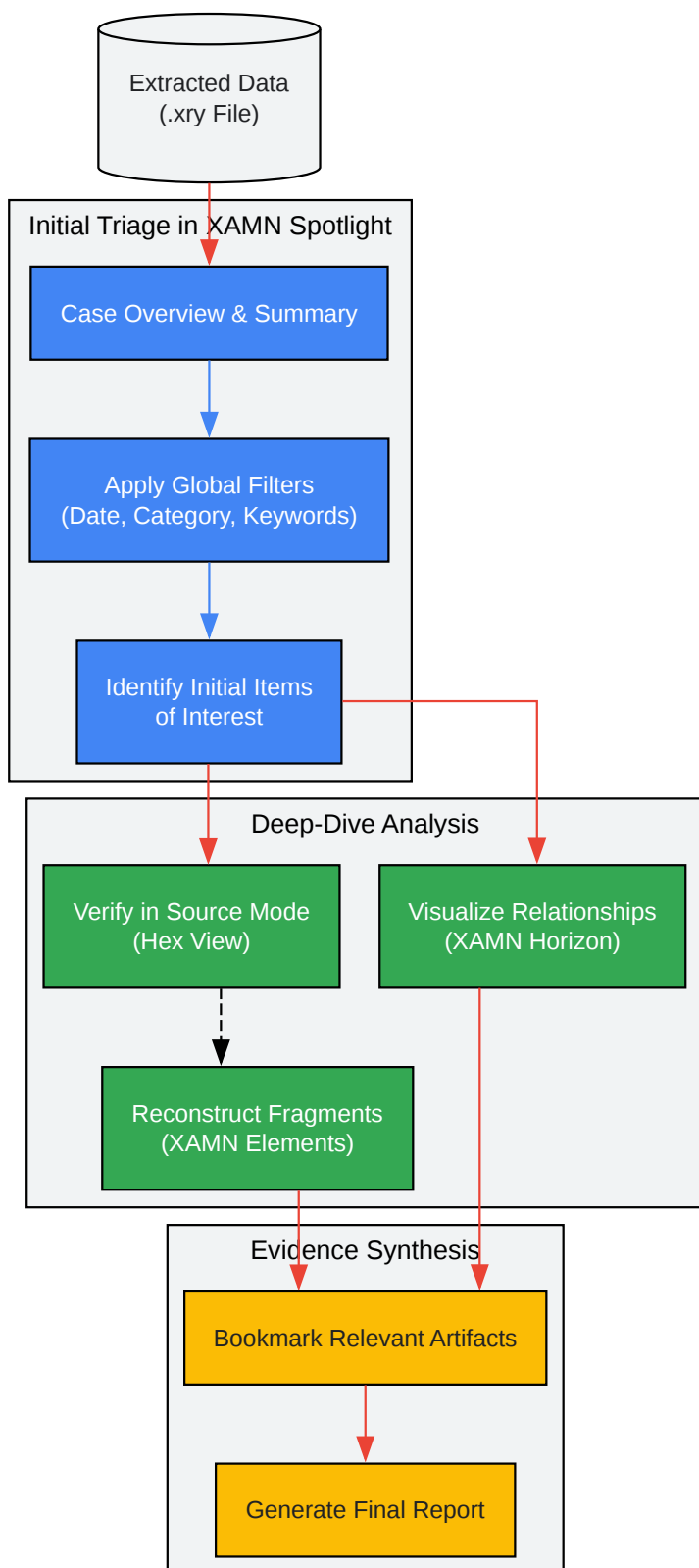
## Mandatory Visualization

The following diagrams illustrate the core workflows in a digital forensic investigation using **MSAB** solutions.



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Caption: End-to-end digital forensic workflow using the **MSAB** ecosystem.



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Caption: Logical workflow for data triage and analysis within **MSAB XAMN**.

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